

Personal protective equipment for handling (1S,3R,5R)-PIM447 dihydrochloride

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Compound of Interest

Compound Name: (1S,3R,5R)-PIM447
dihydrochloride

Cat. No.: B8068807

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Essential Safety and Handling of (1S,3R,5R)-PIM447 dihydrochloride

(1S,3R,5R)-PIM447 dihydrochloride, a potent pan-PIM kinase inhibitor, requires careful handling in a laboratory setting to ensure the safety of researchers and maintain the integrity of experiments.^{[1][2][3][4]} Although safety data sheets (SDS) from multiple suppliers indicate that this compound is not classified as hazardous under the Globally Harmonized System (GHS), it is crucial to adhere to standard laboratory safety protocols to minimize exposure.^{[5][6]} Potential, though unclassified, health effects warrant a comprehensive approach to personal protection.^[5]

Personal Protective Equipment (PPE)

To prevent inhalation, skin, and eye contact, the following personal protective equipment is recommended when handling **(1S,3R,5R)-PIM447 dihydrochloride**, particularly in its powdered form.

PPE Category	Item	Specification	Purpose
Eye and Face Protection	Safety Glasses or Goggles	ANSI Z87.1 certified	Protects eyes from airborne particles and splashes.
Hand Protection	Nitrile Gloves	Disposable, powder-free	Prevents direct skin contact. Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	Full-length	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 Respirator or equivalent	NIOSH-approved	Recommended when handling the powder outside of a ventilated enclosure to prevent inhalation of dust.[7]

Handling and Storage

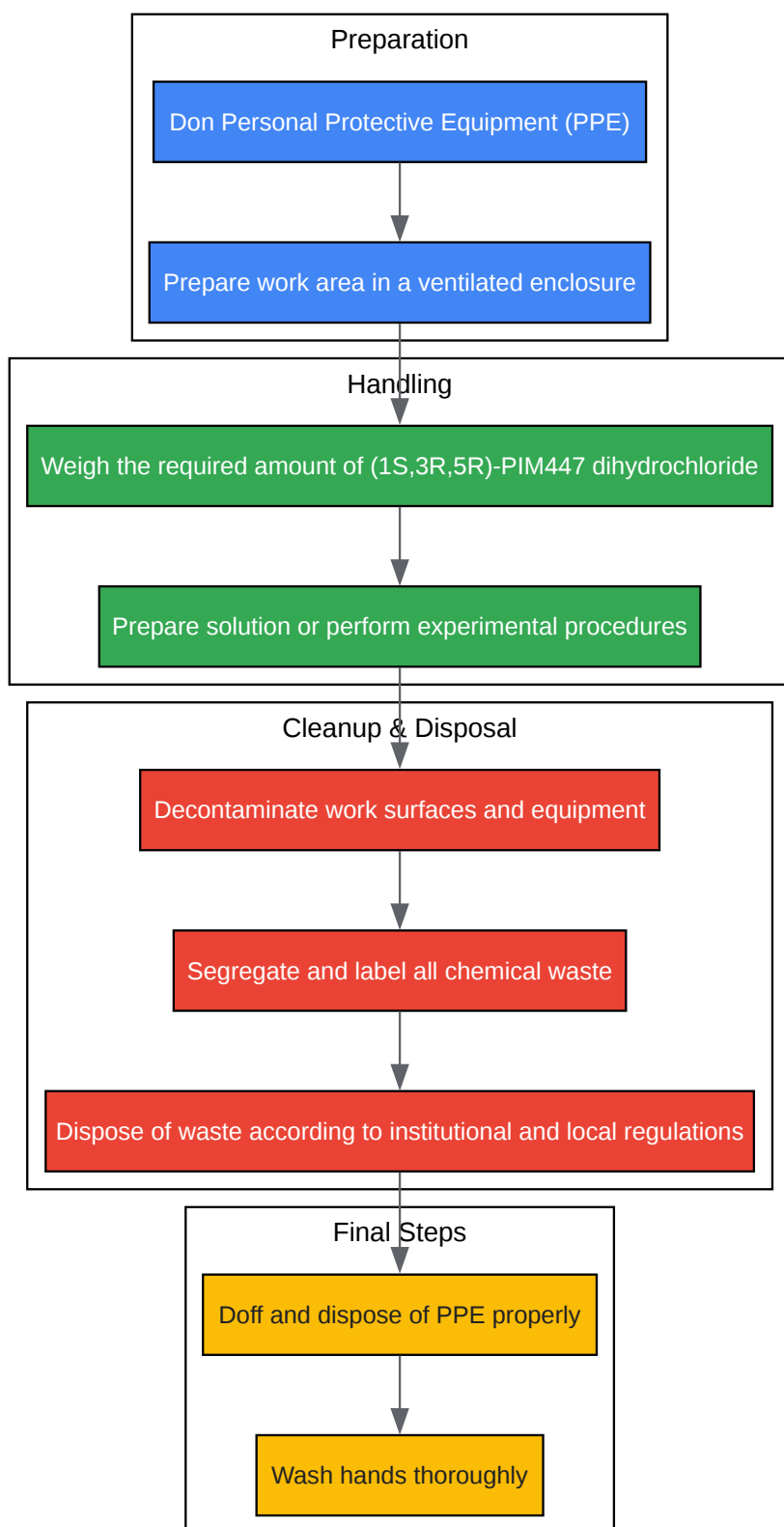
Proper handling and storage are critical for both safety and maintaining the compound's stability.

- Ventilation: Handle **(1S,3R,5R)-PIM447 dihydrochloride** in a well-ventilated area.[6] A chemical fume hood or a biological safety cabinet is recommended, especially when working with the solid form, to avoid the formation of dust and aerosols.[6][7]
- Storage: Keep the container tightly sealed.[6] For long-term storage as a powder, a temperature of -20°C is recommended.[8] If prepared in a solvent such as DMSO, store aliquots at -80°C for up to six months.[6][8]
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for several minutes.[5][6]
 - Skin Contact: Wash the affected area thoroughly with soap and water.[6]

- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[5][6]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[6]

Operational Workflow for Handling and Disposal

The following diagram outlines the standard procedure for safely handling and disposing of **(1S,3R,5R)-PIM447 dihydrochloride** in a laboratory setting.



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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. gerpac.eu [gerpac.eu]
- 8. (1S,3R,5R)-PIM447 dihydrochloride|COA [dcchemicals.com]
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